

Application Notes and Protocols: Preparation of TASP0390325 Stock Solutions

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Compound of Interest

Compound Name: TASP0390325

Cat. No.: B611170

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This document provides a detailed protocol for the preparation of stock solutions of **TASP0390325**, a potent and selective V1B receptor antagonist. Adherence to these guidelines will ensure the accuracy and reproducibility of experimental results.

Compound Information

TASP0390325 is a small molecule antagonist of the vasopressin V1B receptor, with demonstrated antidepressant and anxiolytic effects in preclinical models.^{[1][2]} Accurate preparation of stock solutions is the first critical step for in vitro and in vivo studies.

Table 1: Chemical and Physical Properties of **TASP0390325**

Property	Value	Source
Molecular Weight	554.44 g/mol	[1]
Formula	C ₂₅ H ₂₉ ClFN ₅ O ₄ ·HCl	[1]
CAS Number	1642187-96-9	
Purity	≥98%	
Appearance	White to off-white solid	

Solubility and Storage

Proper dissolution and storage are crucial for maintaining the stability and activity of **TASP0390325**.

Table 2: Solubility and Recommended Storage Conditions

Parameter	Recommendation	Source
Solvents	Water, DMSO	
Maximum Solubility	100 mM in Water, 100 mM in DMSO	
Powder Storage	Store at -20°C, sealed away from moisture.	
Stock Solution Storage	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months.	

Note: Hygroscopic nature of DMSO can affect solubility; use freshly opened solvent.

Safety Precautions

Standard laboratory safety protocols should be followed when handling **TASP0390325**.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and gloves.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Work Area: Prepare solutions in a well-ventilated area or a chemical fume hood.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TASP0390325** in Dimethyl Sulfoxide (DMSO).

Materials:

- **TASP0390325** powder
- Anhydrous or high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Analytical balance

Procedure:

- Equilibration: Allow the vial of **TASP0390325** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **TASP0390325** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.54 mg of the compound.
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the **TASP0390325** powder. To calculate the required volume for a desired concentration, use the following formula:
$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$
 - For 5.54 mg of **TASP0390325** to make a 10 mM solution, you would add 1 mL of DMSO.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used if necessary to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C as recommended in Table 2.

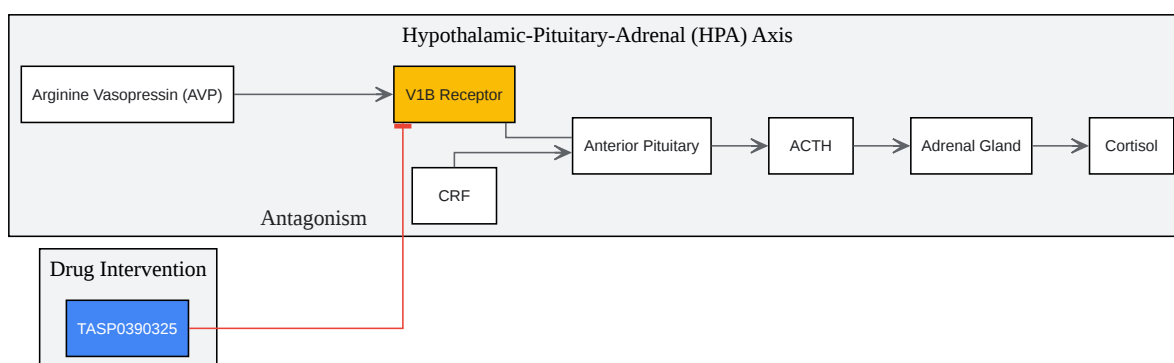
Table 3: Example Volumes for Preparing **TASP0390325** Stock Solutions in DMSO

Desired Concentration	Mass of TASP0390325	Volume of DMSO
1 mM	1 mg	1.80 mL
5 mM	5 mg	1.80 mL
10 mM	10 mg	1.80 mL
50 mM	5 mg	0.18 mL

Note: These calculations are based on a molecular weight of 554.44 g/mol . Batch-specific molecular weights may vary slightly.

Signaling Pathway and Experimental Workflow

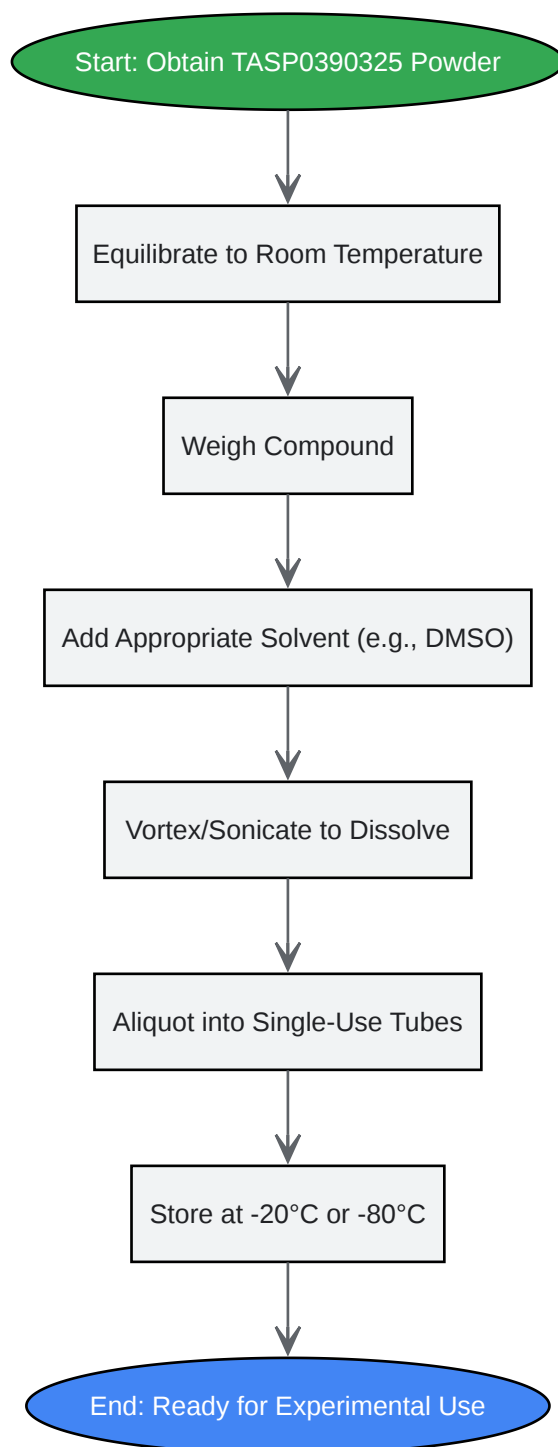
TASP0390325 acts as an antagonist at the vasopressin V1B receptor, which is involved in the regulation of the hypothalamic-pituitary-adrenal (HPA) axis.



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Caption: Mechanism of action of **TASP0390325** on the HPA axis.

The following diagram illustrates the general workflow for preparing **TASP0390325** stock solutions.



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Caption: Workflow for **TASP0390325** stock solution preparation.

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References

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